

Technical Support Center: 5'-Adenosine Monophosphate (5'-AMPS)

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Compound of Interest

Compound Name: 5'-AMPS

Cat. No.: B15586816

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This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **5'-AMPS** powder. The following troubleshooting guides and FAQs address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **5'-AMPS** and what is its primary role in research?

5'-Adenosine monophosphate (also known as AMP or adenylic acid) is a crucial nucleotide that plays a significant role in cellular metabolism and energy transfer. In research, it is widely used to study cellular signaling pathways, particularly those involving AMP-activated protein kinase (AMPK), and as a component in cell culture media to support cell growth and viability.[1] It also serves as a precursor for the synthesis of adenosine triphosphate (ATP).

Q2: What are the recommended storage conditions for **5'-AMPS** powder?

To ensure the stability and integrity of **5'-AMPS** powder, it should be stored in a freezer at -20°C.[2][3] The compound is hygroscopic, meaning it can absorb moisture from the air, so it is critical to keep the container tightly sealed.

Q3: How should **5'-AMPS** powder be handled in the laboratory?

When handling **5'-AMPS** powder, it is important to avoid dust formation.[4] Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Work in a well-ventilated area to prevent inhalation of the powder.

Q4: What is the solubility of **5'-AMPS** disodium salt?

The disodium salt of **5'-AMPS** is soluble in water. One source indicates a solubility of 10 mg/mL in water.[2] For other solvents, its solubility is more limited. It is very soluble in dimethylformamide (DMF) but shows limited solubility in most other polar organic solvents.

Q5: How should reconstituted **5'-AMPS** solutions be stored?

Following reconstitution in water, it is recommended to aliquot the solution into smaller, single-use volumes and store them frozen at -20°C.[2][3] Stock solutions stored under these conditions are stable for up to 6 months.[2][3] Avoid repeated freeze-thaw cycles to prevent degradation of the compound. For aqueous solutions stored at 4°C, the stability is significantly reduced to a few days.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results	Degradation of 5'-AMPS	Ensure that the 5'-AMPS powder has been stored correctly at -20°C in a tightly sealed container. If using a stock solution, verify its age and storage conditions. Prepare fresh stock solutions if degradation is suspected. [5]
Incorrect concentration of 5'-AMPS solution	Double-check all calculations and ensure that the powder was weighed accurately. Use calibrated equipment for all measurements.	
Contamination of stock solution	Prepare a fresh stock solution using sterile water and filter-sterilize if necessary for cell culture applications.	
Difficulty dissolving 5'-AMPS powder	Incorrect solvent	5'-AMPS disodium salt is most soluble in water. [2] Using other solvents may result in poor solubility.
Low temperature of solvent	Ensure the solvent is at room temperature before attempting to dissolve the powder. Gentle warming may aid dissolution, but avoid excessive heat which could cause degradation.	
High background signal in enzymatic assays	Non-specific enzyme activity	Run a control reaction without 5'-AMPS to determine the baseline background signal.

Contaminants in the 5'-AMPS powder	Ensure you are using a high-purity grade of 5'-AMPS suitable for your application.	
Variability between experimental replicates	Pipetting errors	Use calibrated pipettes and proper pipetting techniques to ensure accurate and consistent volumes.
Incomplete mixing of solutions	Ensure all solutions, including the 5'-AMPS stock solution, are thoroughly mixed before use.	

Quantitative Data

Table 1: Stability of **5'-AMPS** (Sodium Salt) Solutions at Different Concentrations and Temperatures

Concentration	Storage Temperature	Stability	Observations
0.03 mg/mL	Room Temperature (20-25°C)	Unstable	Mean percent variation greater than 10% by day 9 and over 75% by day 14. [5]
400 mg/mL	Room Temperature (20-25°C)	Relatively stable for a short period	Maintained initial concentration for the first 10 days, with decomposition occurring thereafter. [5]
0.03 mg/mL & 400 mg/mL	Refrigerated (4°C)	Stable	No significant degradation observed over a 25-week study period. [5]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **5'-AMPS** Stock Solution

Materials:

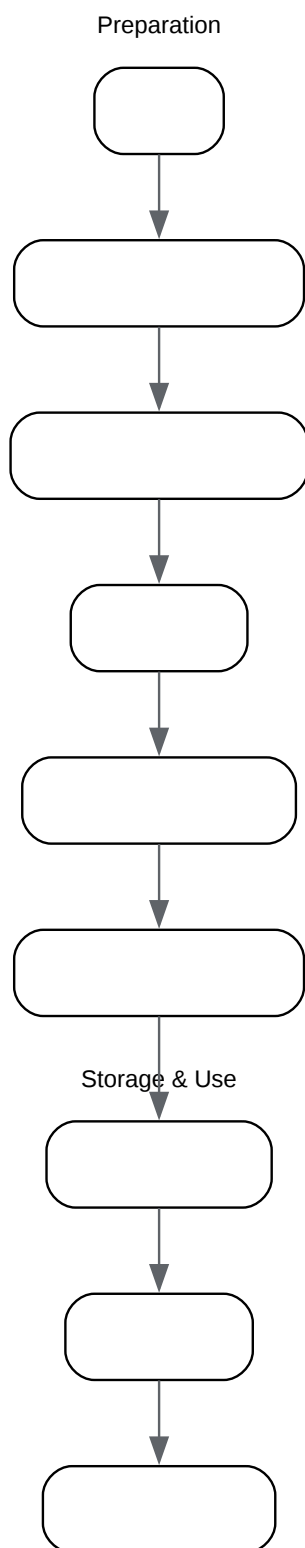
- **5'-AMPS** disodium salt powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or micropipettes with sterile tips
- Vortex mixer
- Sterile single-use aliquot tubes (e.g., 1.5 mL microcentrifuge tubes)
- 0.22 μ m sterile syringe filter (optional, for cell culture applications)
- Sterile syringe (optional)

Methodology:

- **Allow 5'-AMPS Powder to Reach Room Temperature:** Before opening, let the container of **5'-AMPS** powder warm to room temperature to prevent condensation of moisture on the powder.
- **Weigh the 5'-AMPS Powder:** On a calibrated analytical balance, carefully weigh out the required amount of **5'-AMPS** disodium salt. To prepare 10 mL of a 100 mM stock solution, you will need 49.11 mg (Molecular Weight of disodium salt hydrate can vary, always check the manufacturer's label).
- **Dissolve the Powder:** Transfer the weighed powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL) to the tube.

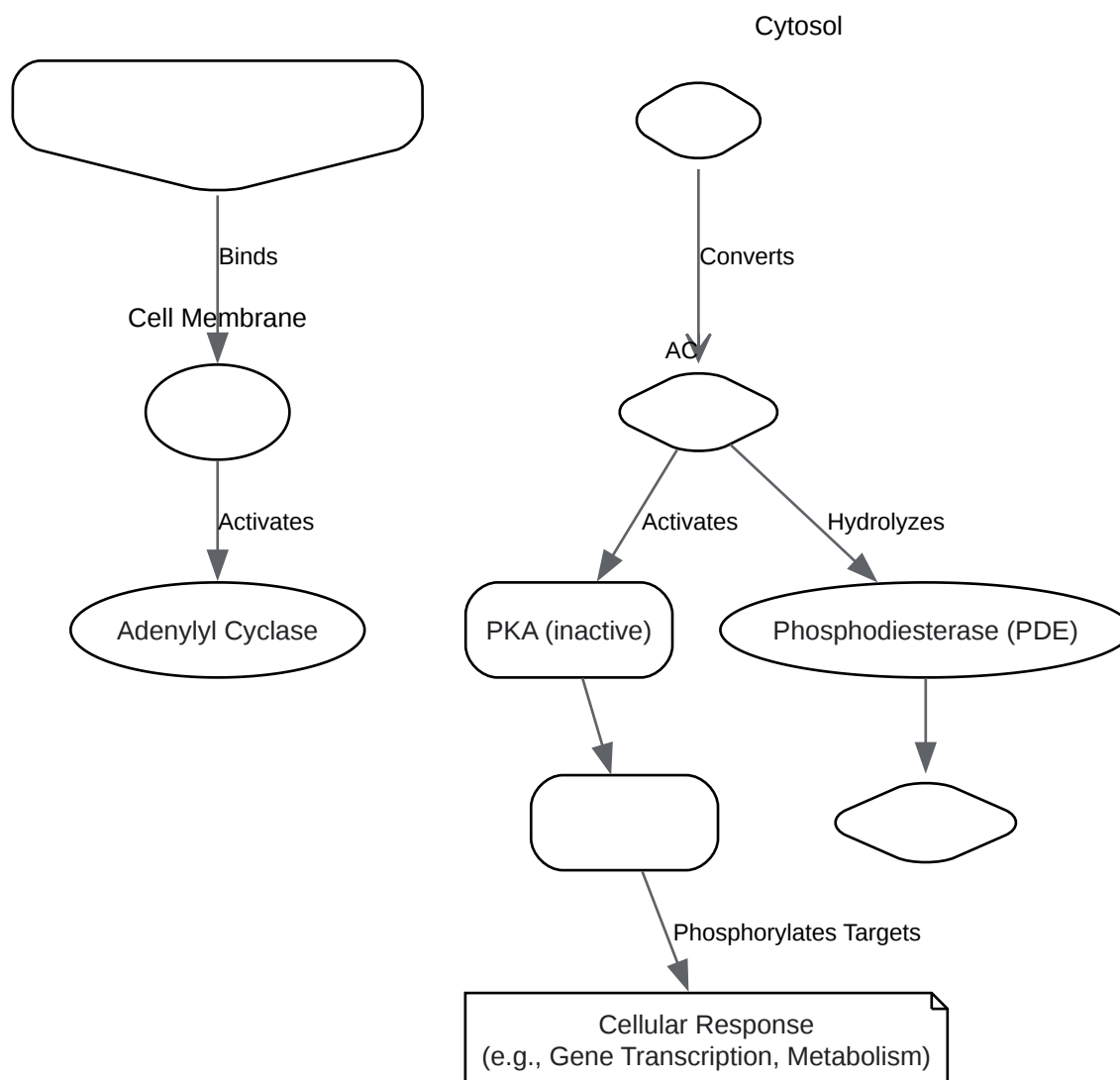
- **Mix Thoroughly:** Close the tube tightly and vortex until the powder is completely dissolved. The solution should be clear and colorless.
- **Adjust to Final Volume:** Add sterile water to bring the solution to the final desired volume (e.g., 10 mL). Mix again by gentle inversion.
- **(Optional) Filter Sterilization:** For applications requiring a sterile solution, such as cell culture, draw the solution into a sterile syringe and pass it through a 0.22 μm sterile syringe filter into a new sterile tube.
- **Aliquot for Storage:** Dispense the stock solution into sterile, single-use aliquot tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
- **Store Properly:** Label the aliquots clearly with the name of the compound, concentration, and date of preparation. Store the aliquots in a freezer at -20°C .

Visualizations



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Caption: Experimental workflow for preparing and storing a **5'-AMPS** stock solution.



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Caption: Simplified overview of the cyclic AMP (cAMP) signaling pathway.

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